

Physical and chemical properties of 3-Chloro-2-methylbenzaldehyde

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Compound of Interest

Compound Name: 3-Chloro-2-methylbenzaldehyde

Cat. No.: B1590165

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An In-depth Technical Guide on **3-Chloro-2-methylbenzaldehyde**

Introduction

3-Chloro-2-methylbenzaldehyde is a substituted aromatic aldehyde, a class of organic compounds widely utilized as intermediates in the synthesis of more complex molecules. Its structure, featuring a benzaldehyde core with chloro and methyl substituents at the 3 and 2 positions respectively, offers specific reactivity that is valuable for researchers in medicinal chemistry, materials science, and fine chemical synthesis. This document provides a comprehensive overview of its known physical and chemical properties, along with available data on its synthesis, analysis, and safety, tailored for researchers, scientists, and drug development professionals.

Chemical Identity and Descriptors

Correctly identifying a chemical compound is critical for research and safety. The following table summarizes the key identifiers for **3-Chloro-2-methylbenzaldehyde**.^[1]

Identifier	Value
IUPAC Name	3-chloro-2-methylbenzaldehyde[1]
CAS Number	874-27-1[1][2][3]
Molecular Formula	C ₈ H ₇ ClO[1][2]
Molecular Weight	154.59 g/mol [1][2][3]
Canonical SMILES	CC1=C(C=CC=C1Cl)C=O[1]
InChI	InChI=1S/C8H7ClO/c1-6-7(5-10)3-2-4-8(6)9/h2-5H,1H3[1]
InChIKey	WMDHVKYUOKHNQK-UHFFFAOYSA-N[1]

Physical and Chemical Properties

The physical state and solubility of a compound dictate its handling, storage, and application in experimental setups. This section details the known physical and computed chemical properties.

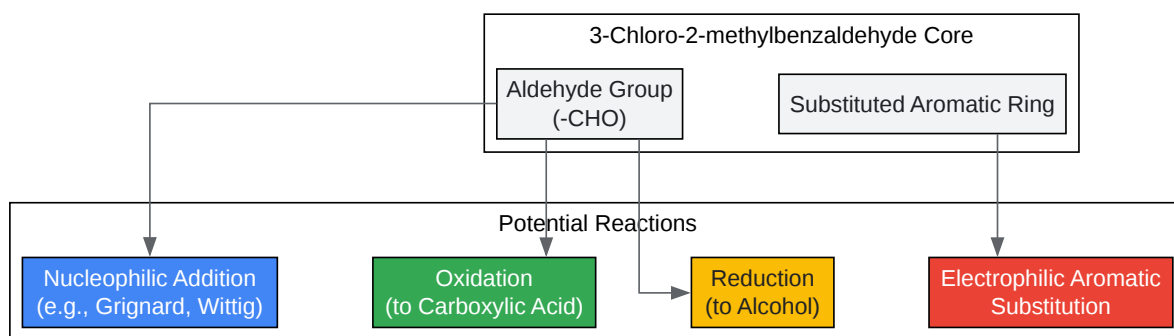
Property	Value
Physical Form	White to Yellow Solid
Purity	Typically ≥95%[4]
Storage Temperature	Inert atmosphere, room temperature or 2-8°C[4]
XLogP3	2.4[1][5]
Topological Polar Surface Area	17.1 Å²[1]
Covalently-Bonded Unit Count	1[1]

Note: Experimental data for properties such as melting point, boiling point, and density are not consistently reported in publicly available literature.

Chemical Reactivity

The reactivity of **3-Chloro-2-methylbenzaldehyde** is governed by its three key features: the aldehyde group, the aromatic ring, and the chloro and methyl substituents.

- **Aldehyde Group:** The carbonyl group is highly reactive towards nucleophiles and can undergo a variety of transformations. It is susceptible to oxidation to form the corresponding carboxylic acid and can be reduced to a benzyl alcohol.^[6] It can also participate in condensation reactions, such as the formation of imines (Schiff bases) with primary amines.^[6]
- **Aromatic Ring:** The benzene ring can undergo electrophilic aromatic substitution. The positions of substitution are directed by the existing chloro (ortho-, para-directing) and methyl (ortho-, para-directing) groups.
- **Stability:** The compound is generally stable under recommended storage conditions.^[7] However, it is incompatible with strong bases, strong oxidizing agents, and strong reducing agents, which can react with the aldehyde functional group.^[7]



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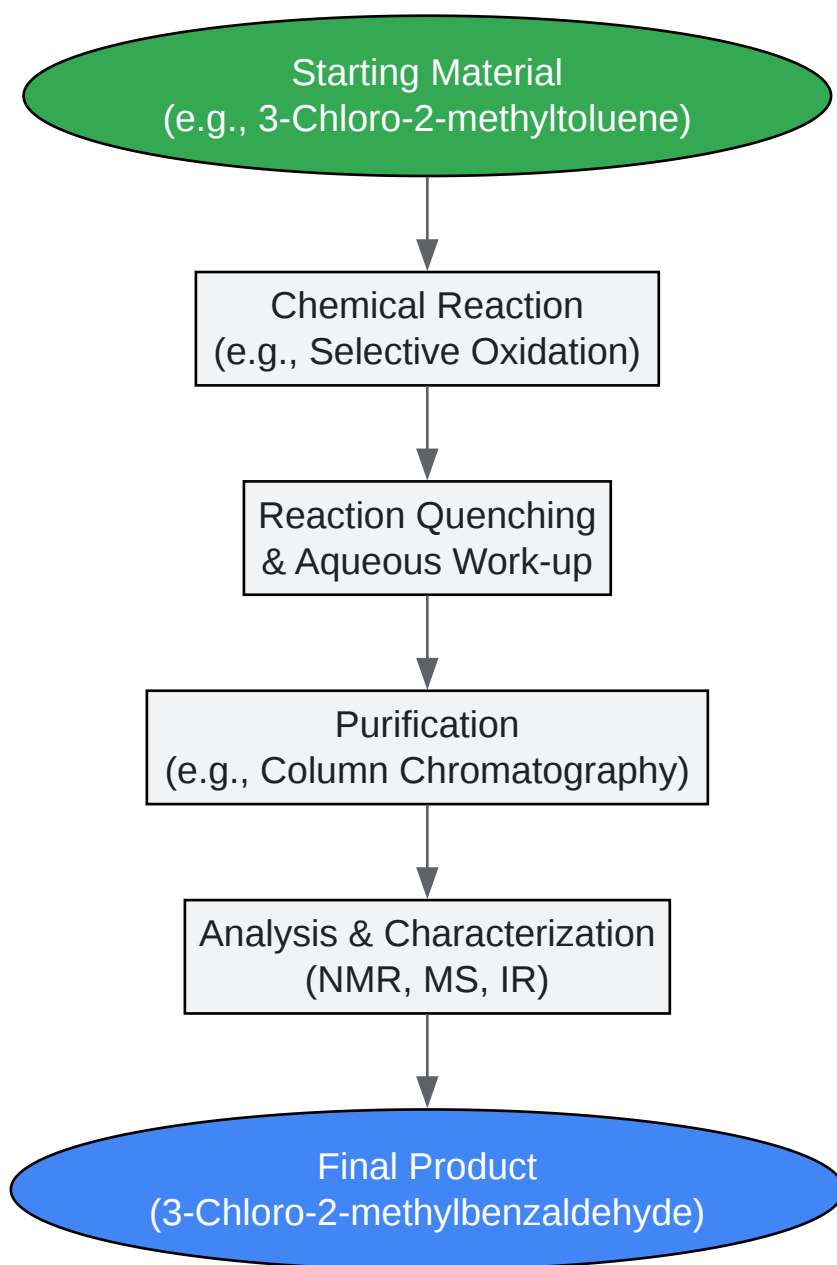
Caption: Reactivity Profile of **3-Chloro-2-methylbenzaldehyde**.

Experimental Protocols

While specific, peer-reviewed protocols for the synthesis of **3-Chloro-2-methylbenzaldehyde** are not readily available in the searched literature, a general experimental workflow can be proposed based on standard organic chemistry methodologies. A plausible route involves the selective oxidation of the corresponding toluene derivative, 3-chloro-2-methyltoluene.

General Synthetic Protocol:

- **Reaction Setup:** The starting material, 3-chloro-2-methyltoluene, would be dissolved in an appropriate solvent. An oxidizing agent (e.g., potassium permanganate, ceric ammonium nitrate) would be prepared for addition.
- **Oxidation:** The oxidizing agent is added to the reaction mixture, often under controlled temperature conditions to prevent over-oxidation to the carboxylic acid. The reaction progress is monitored using techniques like Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- **Work-up:** Once the reaction is complete, the mixture is quenched and undergoes an aqueous work-up. This typically involves separating the organic layer, washing it with brine, and drying it over an anhydrous salt like magnesium sulfate.
- **Purification:** The crude product is purified, commonly via column chromatography, to isolate the desired **3-Chloro-2-methylbenzaldehyde** from unreacted starting material and byproducts.
- **Analysis:** The final product's identity and purity are confirmed using analytical techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and Infrared (IR) spectroscopy.^[1]



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Caption: General Workflow for Synthesis and Analysis.

Spectral Information

Analytical data is crucial for confirming the structure and purity of a chemical compound. Spectral information for **3-Chloro-2-methylbenzaldehyde** is available in various public and commercial databases.

Data Type	Availability
¹³ C NMR Spectra	Available in databases like PubChem, sourced from Wiley-VCH GmbH.[1]
GC-MS	Available in databases like SpectraBase, sourced from John Wiley & Sons, Inc.[1][8]
IR Spectra	Vapor phase IR spectra are available.[1]

Safety and Handling

Understanding the hazards associated with a chemical is paramount for safe laboratory practice. **3-Chloro-2-methylbenzaldehyde** is classified as an irritant and is harmful if swallowed.[1]

Hazard Information	Details
GHS Pictogram	GHS07 (Exclamation Mark)[4]
Signal Word	Warning[1][4]
Hazard Statements	H302: Harmful if swallowed[1][4] H315: Causes skin irritation[1][4] H319: Causes serious eye irritation[1][4] H335: May cause respiratory irritation[1][4]
Precautionary Statements	P261, P264, P270, P271, P280, P301+P312, P302+P352, P304+P340, P305+P351+P338[9]

Handling Recommendations:

- Use only in a well-ventilated area, such as a chemical fume hood.[10]
- Wear appropriate Personal Protective Equipment (PPE), including safety goggles (eyeshields), gloves, and a lab coat.[10][11]
- Avoid breathing dust, fumes, or vapors.[9]

- Wash hands thoroughly after handling.[9]
- Store in a tightly closed container in a dry, cool, and well-ventilated place.[12]

Conclusion

3-Chloro-2-methylbenzaldehyde is a valuable reagent for organic synthesis, characterized by the distinct reactivity of its aldehyde group and substituted aromatic ring. While detailed experimental protocols and biological activity studies are not extensively documented in the public domain, its fundamental physical, chemical, and safety properties are well-established. This guide provides researchers and drug development professionals with the core technical information necessary for its safe handling and effective use in synthetic applications.

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